

# An In-depth Technical Guide to the Identification and Nomenclature of Carquejol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Carquejol*  
Cat. No.: B3061002

[Get Quote](#)

This technical guide provides a detailed overview of the chemical identification of **Carquejol**, a naturally occurring monoterpenene. The primary focus of this document is to furnish researchers, scientists, and drug development professionals with the definitive International Union of Pure and Applied Chemistry (IUPAC) name and the Chemical Abstracts Service (CAS) number for this compound. Understanding these standardized identifiers is crucial for accurate documentation, database searching, and regulatory submissions.

## Chemical Identifiers for Carquejol

The precise identification of a chemical compound is fundamental in scientific research and development. The IUPAC name provides a systematic and unambiguous description of the molecule's structure, while the CAS number is a unique numerical identifier assigned by the Chemical Abstracts Service.

Identifier	Value
IUPAC Name	5-methylidene-6-prop-1-en-2-ylcyclohex-2-en-1-ol <sup>[1]</sup>
CAS Number	23734-06-7 <sup>[1][2][3]</sup>
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sup>[2][3]</sup>
Molecular Weight	150.22 g/mol <sup>[3]</sup>

## Logical Workflow for Compound Identification

The process of unambiguously identifying a chemical compound like **Carquejol** follows a logical progression from its two-dimensional structure to its universally recognized identifiers. This workflow ensures clarity and consistency in scientific communication.

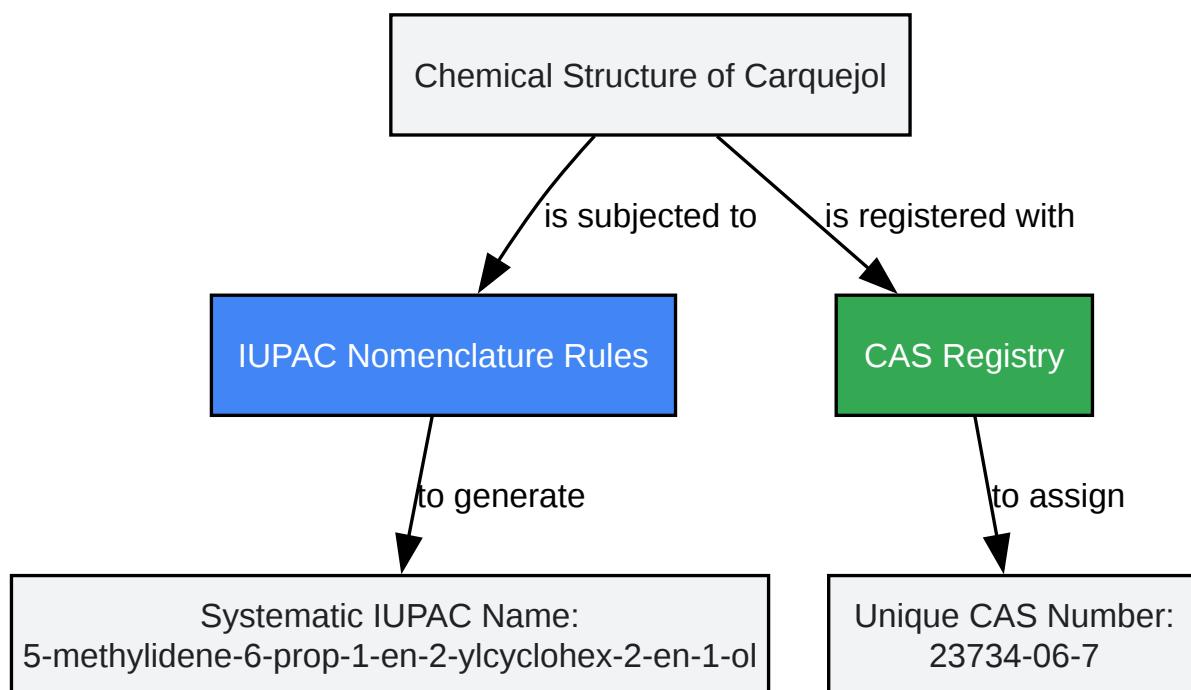
[Click to download full resolution via product page](#)

Fig. 1: Logical workflow for the assignment of IUPAC and CAS identifiers to **Carquejol**.

## Experimental Protocols

As this guide focuses on the established nomenclature and registration of **Carquejol**, experimental protocols for its synthesis or biological assays are not within the immediate scope. The determination of the IUPAC name is a theoretical process based on internationally agreed-upon rules, while the assignment of a CAS number is a procedural matter handled by the Chemical Abstracts Service.

For researchers interested in the experimental determination of **Carquejol**'s properties, standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy would be employed to elucidate and confirm the structure, which then allows for the correct application of IUPAC naming conventions.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. carquejol, 23734-06-7 [thegoodsentscompany.com]
- 2. carquejol [webbook.nist.gov]
- 3. Carquejol [sincopharmachem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Identification and Nomenclature of Carquejol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3061002#carquejol-iupac-name-and-cas-number>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)